

Application Notes and Protocols for Preparing 8-Keto-berberine Stock Solutions

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Compound of Interest

Compound Name: 8-Keto-berberine

Cat. No.: B3029880

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Introduction

8-Keto-berberine, also known as 8-Oxoberberine or Oxyberberine, is a derivative of the natural alkaloid berberine. It is a compound of significant interest in biomedical research and drug development due to its various biological activities.^[1] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **8-Keto-berberine** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **8-Keto-berberine** is provided in the table below.

Property	Value	Source
Synonyms	8-Oxoberberine, Oxyberberine, Berlambine	[2][3][4][5]
Molecular Formula	C ₂₀ H ₁₇ NO ₅	
Molecular Weight	351.36 g/mol	
Appearance	Solid	
Purity	≥98%	

Solubility Data

8-Keto-berberine exhibits poor solubility in aqueous solutions but is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions.

Solvent	Solubility	Notes	Source
DMSO	~10 mg/mL	Purge with an inert gas.	
3.52 mg/mL (10.02 mM)	Sonication is recommended to aid dissolution.		
Dimethyl formamide (DMF)	~10 mg/mL	Purge with an inert gas.	
Aqueous Buffers	Sparingly soluble	Not recommended for primary stock solutions.	
1:3 DMSO:PBS (pH 7.2)	~0.25 mg/mL	Prepared by diluting a DMSO stock solution.	

Experimental Protocols

Protocol 1: Preparation of a 10 mM 8-Keto-berberine Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution for subsequent dilution in experimental assays.

Materials:

- **8-Keto-berberine** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile, nuclease-free tips

Procedure:

- **Equilibration:** Allow the vial of solid **8-Keto-berberine** to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **8-Keto-berberine**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.51 mg of **8-Keto-berberine** (Molecular Weight = 351.36 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. For the 3.51 mg of **8-Keto-berberine**, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound. If necessary, sonicate the solution for a short period to ensure complete dissolution.

- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.

Protocol 2: Preparation of Working Solutions in Aqueous Buffer

This protocol details the dilution of the DMSO stock solution into an aqueous buffer for cell-based assays or other biological experiments.

Materials:

- 10 mM **8-Keto-berberine** stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer (e.g., Phosphate-Buffered Saline (PBS), cell culture medium)
- Sterile microcentrifuge tubes or multi-well plates
- Pipettes and sterile, nuclease-free tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **8-Keto-berberine** stock solution at room temperature.
- Dilution: Perform serial dilutions of the DMSO stock solution into the desired aqueous buffer to achieve the final working concentration. Important: To avoid precipitation, the final concentration of DMSO in the working solution should be kept low (typically $\leq 0.5\%$).
- Mixing: Gently mix the working solution by pipetting or gentle vortexing.
- Immediate Use: It is highly recommended to use the aqueous working solutions on the same day they are prepared. Do not store aqueous solutions for more than one day.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **8-Keto-berberine**.

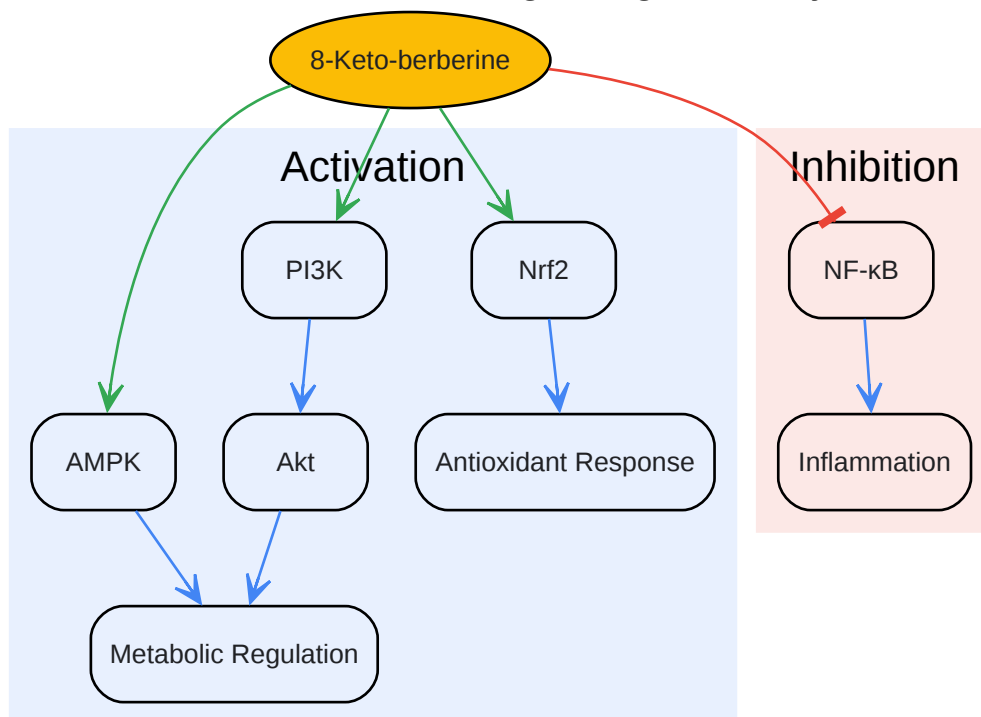
Form	Storage Temperature	Duration	Notes	Source
Solid	-20°C	≥ 4 years	Keep in a tightly sealed container, protected from light.	
DMSO Stock Solution	-20°C	Up to 1 month	Store in tightly sealed aliquots, protected from light.	
-80°C	Up to 6 months	Store in tightly sealed aliquots, protected from light.		
Aqueous Working Solution	4°C	≤ 1 day	Prepare fresh and use immediately.	

Visualization of Associated Signaling Pathways and Workflow

Signaling Pathway of 8-Keto-berberine

8-Keto-berberine has been shown to modulate several key signaling pathways involved in metabolism and inflammation. It is known to activate AMP-activated protein kinase (AMPK) and influence the PI3K/Akt and Nrf2 pathways. Additionally, it can inhibit the pro-inflammatory NF-κB pathway.

8-Keto-berberine Signaling Pathways



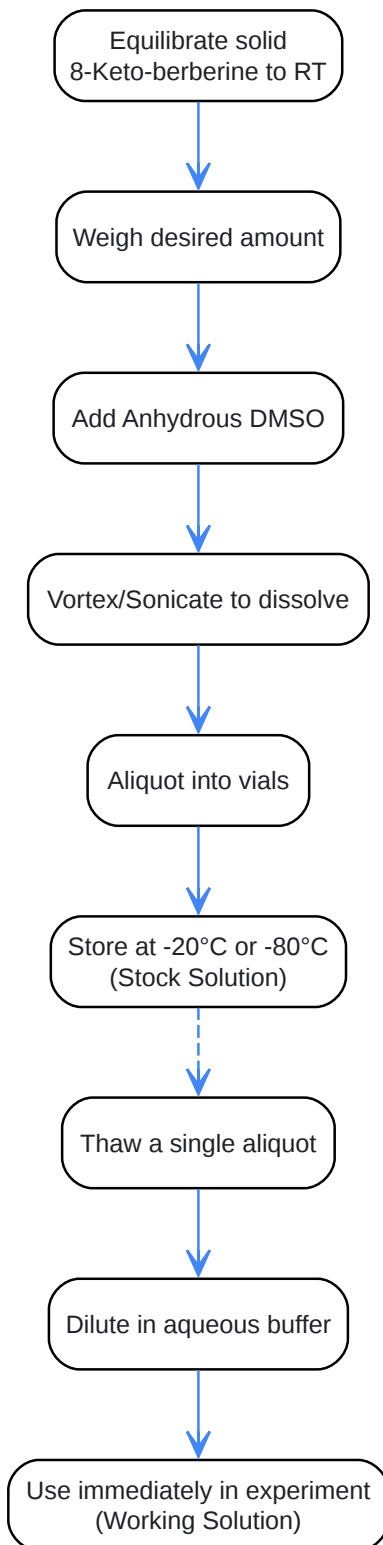
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Caption: Key signaling pathways modulated by **8-Keto-berberine**.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **8-Keto-berberine** stock and working solutions.

Workflow for 8-Keto-berberine Solution Preparation



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